

6-Chloro-4-ethoxyquinazoline chemical structure and properties

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Compound of Interest

Compound Name: 6-Chloro-4-ethoxyquinazoline

CAS No.: 7505-75-1

Cat. No.: B12043495

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Technical Whitepaper: 6-Chloro-4-ethoxyquinazoline

Chemical Structure, Synthesis, and Pharmacological Applications

Executive Summary

6-Chloro-4-ethoxyquinazoline (CAS: 7505-75-1) represents a specialized heterocyclic scaffold within the quinazoline class, a chemical family fundamental to modern kinase inhibitor design. While 4-anilinoquinazolines (e.g., Gefitinib, Erlotinib) dominate the landscape of EGFR inhibitors, the 4-alkoxy variants serve two critical roles: as lipophilic probes for ATP-binding pockets and as electrophilic intermediates for further diversification.

This guide provides a definitive technical analysis of **6-Chloro-4-ethoxyquinazoline**, detailing its synthesis via regioselective nucleophilic aromatic substitution (

), physicochemical profiling, and its utility in Structure-Activity Relationship (SAR) campaigns targeting tyrosine kinases.

Chemical Architecture & Properties[1][2][3][4]

The compound consists of a fused benzene-pyrimidine ring system (quinazoline) substituted with a chlorine atom at the C6 position and an ethoxy group at the C4 position. The electron-deficient pyrimidine ring activates the C4 position, making it a focal point for reactivity, while the C6-chloro substituent provides a stable handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura).

Physicochemical Profile[1][3][4][5][6][7][8]

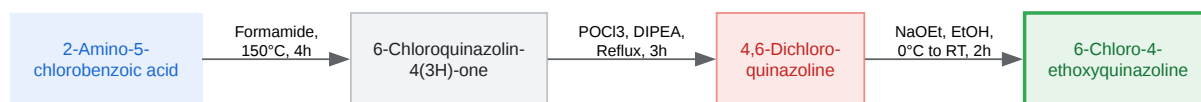
Property	Value
IUPAC Name	6-Chloro-4-ethoxyquinazoline
CAS Number	7505-75-1
Molecular Formula	
Molecular Weight	208.64 g/mol
SMILES	<chem>CCOc1ncnc2cc(Cl)ccc12</chem>
Density (Predicted)	1.284 g/cm ³
LogP (Predicted)	~2.8 - 3.1 (Lipophilic)
pKa (Conjugate Acid)	~2.5 (Pyrimidine N1)
Appearance	Off-white to pale yellow solid

Synthetic Methodology

The synthesis of **6-Chloro-4-ethoxyquinazoline** relies on the exploitation of the differential electrophilicity between the C4 and C6 positions. The C4 position, adjacent to two nitrogen atoms (in the amidine-like system), is significantly more susceptible to nucleophilic attack than the C6 position.

Retrosynthetic Analysis & Pathway

The most robust route proceeds from 6-chloroquinazolin-4(3H)-one, converted to the highly reactive 4,6-dichloroquinazoline intermediate, followed by controlled alkoxylation.



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Figure 1: Step-wise synthesis pathway from anthranilic acid precursor to final ether product.

Detailed Experimental Protocol

Step 1: Chlorination (Activation)

- Reagents: 6-Chloroquinazolin-4(3H)-one (1.0 eq), Phosphorus Oxychloride (, 5.0 eq),
-Diisopropylethylamine (DIPEA, 1.0 eq).
- Procedure: Suspend the quinazolinone in neat
. Add DIPEA dropwise (catalytic base accelerates the reaction). Heat to reflux (105°C) for 3 hours until the solution becomes clear.
- Workup: Evaporate excess
under reduced pressure. Pour the residue onto crushed ice/water with vigorous stirring to precipitate 4,6-dichloroquinazoline. Filter and dry immediately (unstable to hydrolysis).

Step 2: Regioselective Alkoxylation (

)

- Reagents: 4,6-Dichloroquinazoline (1.0 eq), Sodium Ethoxide (1.1 eq), Anhydrous Ethanol.
- Procedure:
 - Dissolve 4,6-dichloroquinazoline in anhydrous ethanol under
atmosphere. Cool to 0°C.

- Add Sodium Ethoxide (21% wt in EtOH) dropwise over 20 minutes.
- Allow the mixture to warm to room temperature and stir for 2 hours.
- Critical Control Point: Monitor by TLC (Hexane:EtOAc 3:1). The C4-Cl is displaced rapidly; prolonged heating or excess base may lead to side reactions at C2 or C6 (though C6 is very unreactive).
- Purification: Remove solvent. Resuspend residue in DCM, wash with water and brine. Dry over

. Recrystallize from Ethanol/Hexane if necessary.

Biological & Pharmacological Relevance[2][3][6][9][10]

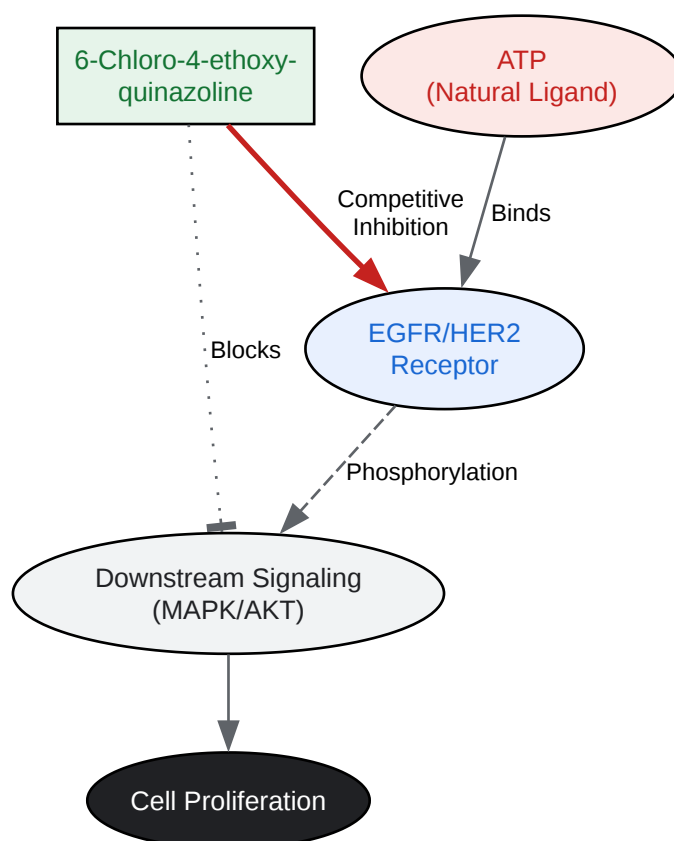
Kinase Inhibition Context

Quinazolines are "privileged structures" in kinase inhibition.[1] While the 4-anilino moiety (found in Lapatinib and Gefitinib) is crucial for hydrogen bonding with the hinge region of the ATP binding site (specifically Met793 in EGFR), the 4-ethoxy analog serves as a vital probe in SAR studies:

- Hydrogen Bond Acceptor vs. Donor: The ethoxy oxygen acts only as an H-bond acceptor, unlike the NH of aniline which acts as a donor. A loss of potency in the 4-ethoxy analog compared to the 4-anilino analog confirms the necessity of the H-bond donor interaction in the binding pocket.
- Steric Fit: The ethoxy group probes the size of the hydrophobic pocket usually occupied by the aniline phenyl ring.

Mechanistic Pathway

The biological activity of quinazoline derivatives typically involves competitive inhibition of ATP binding.



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Figure 2: Mechanism of action for quinazoline-based inhibitors in the EGFR signaling cascade.

Analytical Characterization

To validate the identity of **6-Chloro-4-ethoxyquinazoline**, the following spectral signatures are diagnostic:

- NMR (400 MHz,):
 - 8.90 (s, 1H, H-2): Characteristic singlet of the pyrimidine ring.
 - 8.05 (d, 1H, H-8): Doublet, coupling with H-7.
 - 7.90 (d, 1H, H-5): Doublet, ortho to Chlorine.
 - 7.70 (dd, 1H, H-7): Doublet of doublets.

- 4.65 (q, 2H,
): Quartet, diagnostic of the ethoxy group.
- 1.55 (t, 3H,
): Triplet.
- Mass Spectrometry (ESI+):
 - peak at 209.05 m/z.
 - Characteristic Chlorine isotope pattern (ratio of ~3:1) seen at 209/211.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The ethoxy group is relatively stable, but the compound can hydrolyze back to the quinazolinone under strongly acidic aqueous conditions.
- Handling: Use in a fume hood. Avoid inhalation of dust.

References

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